

# 3-Bromo-2-oxocyclohexanecarboxamide: A Versatile Building Block in Synthetic Chemistry

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Bromo-2-oxocyclohexanecarboxamide

Cat. No.: B3285348

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide explores the synthetic utility of **3-Bromo-2-oxocyclohexanecarboxamide**, a valuable building block in organic synthesis and medicinal chemistry. Due to the limited availability of specific experimental data for the amide, this document also draws upon the chemistry of the closely related and more extensively studied ethyl ester, ethyl 3-bromo-2-oxocyclohexanecarboxylate, to provide a comprehensive overview of its potential applications.

## Physicochemical Properties

A summary of the key physicochemical properties of **3-Bromo-2-oxocyclohexanecarboxamide** and its corresponding ethyl ester is provided below. This data is essential for designing and executing chemical reactions and for the purification of the resulting products.

Property	3-Bromo-2-oxocyclohexanecarboxamide	Ethyl 3-bromo-2-oxocyclohexanecarboxylate
CAS Number	80193-04-0[1]	30132-23-1[2]
Molecular Formula	C <sub>7</sub> H <sub>10</sub> BrNO <sub>2</sub> [1][3]	C <sub>9</sub> H <sub>13</sub> BrO <sub>3</sub> [2][4]
Molecular Weight	220.06 g/mol [1]	249.1 g/mol [2][4]
Appearance	Not specified	Light-yellow oil[4]
Solubility	Not specified	Soluble in acetone, dichloromethane, ethyl acetate, and methanol[4]

## Synthesis

The primary route to  $\alpha$ -haloketones, such as **3-Bromo-2-oxocyclohexanecarboxamide**, involves the selective halogenation of a  $\beta$ -keto precursor.

### Synthesis of Ethyl 3-bromo-2-oxocyclohexanecarboxylate

The synthesis of the ethyl ester is well-documented and typically involves the bromination of ethyl 2-oxocyclohexanecarboxylate.[4] This reaction requires careful control of conditions to achieve regioselective  $\alpha$ -bromination and avoid the formation of di-brominated byproducts.[4]

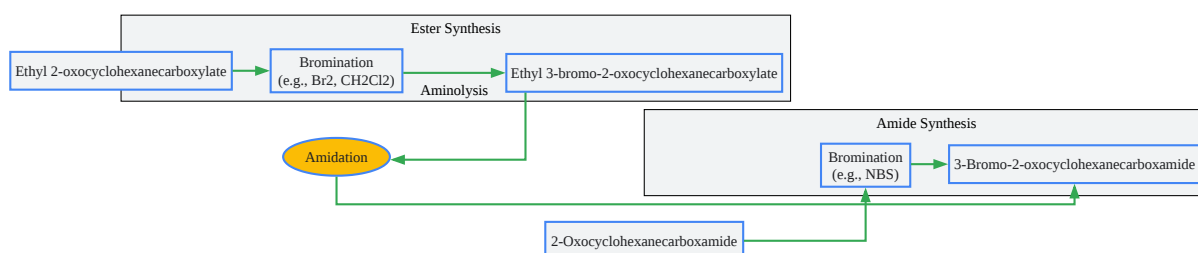
Experimental Protocol (General): To a solution of ethyl 2-oxocyclohexanecarboxylate in a suitable solvent such as dichloromethane, a brominating agent like bromine (Br<sub>2</sub>) is added dropwise at a controlled temperature.[4] The reaction is monitored until completion, after which it is quenched, and the product is isolated and purified, often through distillation or recrystallization.[4]

### Proposed Synthesis of 3-Bromo-2-oxocyclohexanecarboxamide

While a specific, detailed protocol for the synthesis of the amide is not readily available in the literature, it can be reasonably proposed based on standard organic transformations. Two main strategies can be envisioned:

- Amidation of the corresponding ethyl ester: Ethyl 3-bromo-2-oxocyclohexanecarboxylate can be converted to the primary amide through aminolysis with ammonia or a protected ammonia equivalent.
- Bromination of 2-oxocyclohexanecarboxamide: Direct bromination of the pre-formed  $\beta$ -keto amide would be the most direct route.

Proposed Experimental Protocol (from  $\beta$ -keto amide): To a solution of 2-oxocyclohexanecarboxamide in an appropriate solvent, a suitable brominating agent (e.g., N-bromosuccinimide) would be added, potentially with a catalytic amount of acid or base to facilitate enolization. The reaction would be monitored by techniques such as TLC or LC-MS. Upon completion, the reaction mixture would be worked up to isolate the desired **3-bromo-2-oxocyclohexanecarboxamide**.



[Click to download full resolution via product page](#)

*General synthetic strategies for **3-bromo-2-oxocyclohexanecarboxamide**.*

# Chemical Reactivity and Applications as a Synthetic Building Block

The reactivity of **3-Bromo-2-oxocyclohexanecarboxamide** is dictated by the presence of three key functional groups: the secondary amide, the ketone, and the  $\alpha$ -bromo substituent. This combination makes it a versatile intermediate for the synthesis of a wide range of more complex molecules. The chemistry of  $\alpha$ -haloamides has been extensively reviewed and provides a framework for understanding the potential transformations of this building block.<sup>[5]</sup>

## Reactions at the $\alpha$ -Bromo Position

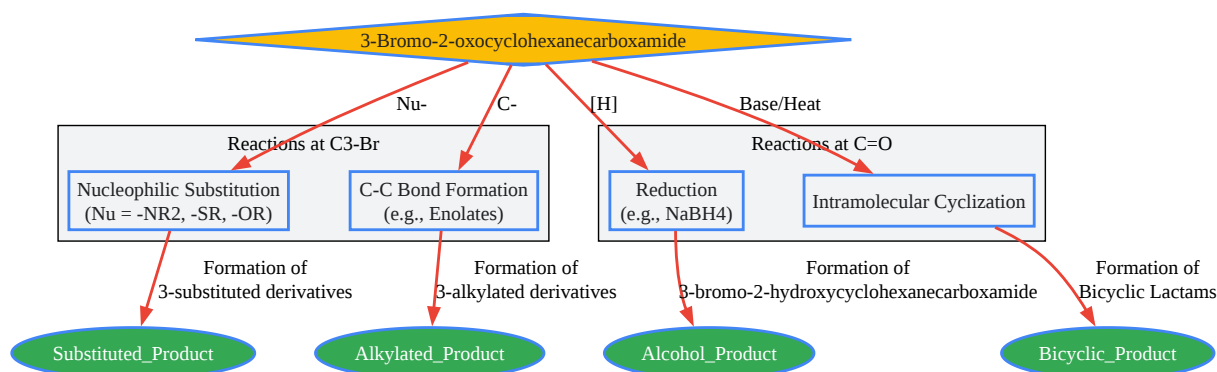
The bromine atom is a good leaving group and is susceptible to nucleophilic substitution. This allows for the introduction of a variety of substituents at the 3-position of the cyclohexanone ring.

- **Nucleophilic Substitution:** The bromine can be displaced by a wide range of nucleophiles, including amines, thiols, and alkoxides, to introduce new functional groups.<sup>[4]</sup>
- **Carbon-Carbon Bond Formation:** Reactions with carbon nucleophiles, such as enolates or organometallic reagents, can be used to form new carbon-carbon bonds, enabling the construction of more complex carbon skeletons.

## Reactions Involving the Ketone and Amide Moieties

The ketone and amide functionalities also offer handles for further chemical modifications.

- **Reduction:** The ketone can be selectively reduced to a secondary alcohol using reducing agents like sodium borohydride.<sup>[4]</sup>
- **Cyclization Reactions:** The bifunctional nature of the molecule allows for intramolecular reactions. For instance,  $\alpha$ -haloamides derived from amino acids are known precursors for the synthesis of  $\beta$ -lactams.<sup>[5]</sup>



[Click to download full resolution via product page](#)

*Potential reaction pathways for 3-bromo-2-oxocyclohexanecarboxamide.*

## Spectroscopic Data

Detailed spectroscopic data for **3-Bromo-2-oxocyclohexanecarboxamide** is not widely published. However, based on its structure, the following characteristic signals would be expected:

Spectroscopy	Expected Signals
$^1\text{H}$ NMR	- Signals for the diastereotopic protons of the cyclohexane ring. - A signal for the proton at the bromine-bearing carbon (C3-H). - Broad signals for the amide N-H protons.
$^{13}\text{C}$ NMR	- A signal for the ketone carbonyl carbon. - A signal for the amide carbonyl carbon. - A signal for the carbon bearing the bromine atom. - Signals for the other carbons of the cyclohexane ring.
IR	- A strong absorption band for the ketone C=O stretch. - A strong absorption band for the amide C=O stretch (Amide I band). - N-H stretching vibrations for the primary amide.
Mass Spec	- A molecular ion peak ( $\text{M}^+$ ) and a characteristic $\text{M}+2$ peak of similar intensity due to the presence of the bromine atom.

## Conclusion

**3-Bromo-2-oxocyclohexanecarboxamide** represents a promising and versatile building block for organic synthesis. Its trifunctional nature allows for a wide range of chemical transformations, making it a valuable precursor for the synthesis of diverse and complex molecular architectures, particularly in the context of drug discovery and development. While specific experimental data for the amide is currently limited, the well-established chemistry of its ethyl ester analogue and other  $\alpha$ -haloamides provides a strong foundation for its application in the synthesis of novel compounds. Further research into the reactivity and applications of this compound is warranted and is likely to uncover new and valuable synthetic methodologies.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 80193-04-0|3-Bromo-2-oxocyclohexanecarboxamide|BLD Pharm [bldpharm.com]
- 2. Ethyl 3-bromo-2-oxocyclohexanecarboxylate | 30132-23-1 | FBA13223 [biosynth.com]
- 3. 3-Bromo-2-oxocyclohexanecarboxamide | C7H10BrNO2 | CID 5298965 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Buy Ethyl 3-bromo-2-oxocyclohexanecarboxylate | 30132-23-1 [smolecule.com]
- 5. The Fascinating Chemistry of  $\alpha$ -Haloamides - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-Bromo-2-oxocyclohexanecarboxamide: A Versatile Building Block in Synthetic Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3285348#3-bromo-2-oxocyclohexanecarboxamide-as-a-synthetic-building-block]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)